

# tert-Butyl Isonicotinate: A Technical Overview of its Molecular Structure and Properties

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## Compound of Interest

Compound Name: *tert-Butyl isonicotinate*

Cat. No.: *B3156047*

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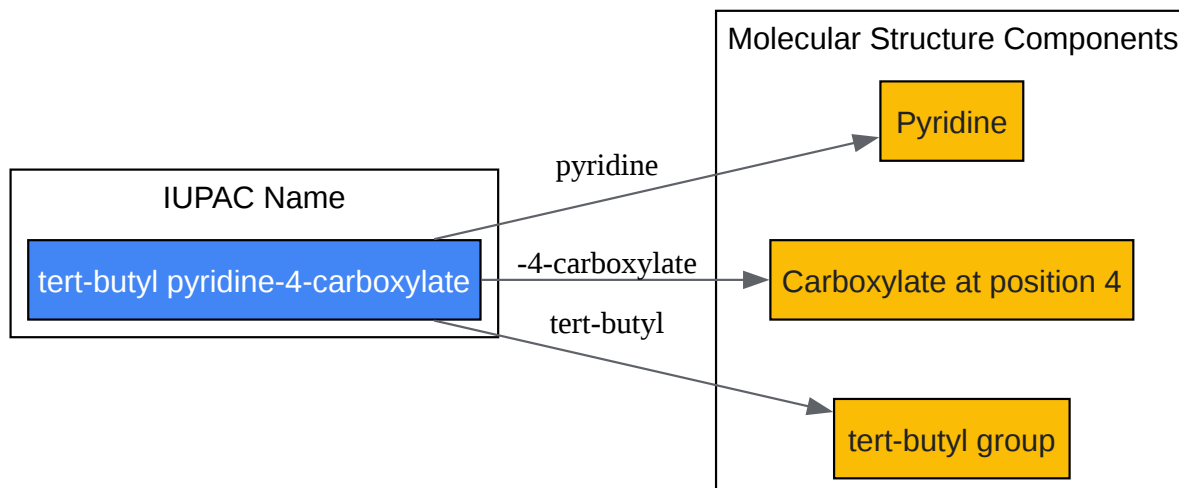
This technical guide provides a comprehensive overview of the molecular structure, IUPAC nomenclature, and physicochemical properties of **tert-butyl isonicotinate**. This compound is a valuable building block in organic synthesis and holds significance for professionals in drug development and chemical research.

## Molecular Structure and IUPAC Name

**tert-Butyl isonicotinate** possesses a distinct molecular architecture centered around a pyridine ring. A tert-butyl ester group is attached at the fourth position (para) of the pyridine ring.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is tert-butyl pyridine-4-carboxylate<sup>[1][2]</sup>.

The chemical structure can be represented by the following diagram:



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## References

- 1. tert-Butyl isonicotinate | C<sub>10</sub>H<sub>13</sub>NO<sub>2</sub> | CID 21219557 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. clearsynth.com [clearsynth.com]
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